6RK73: A Technical Guide for the Study of Deubiquitinating Enzyme Activity

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*6RK73*
Cat. No.:	*B15584443*

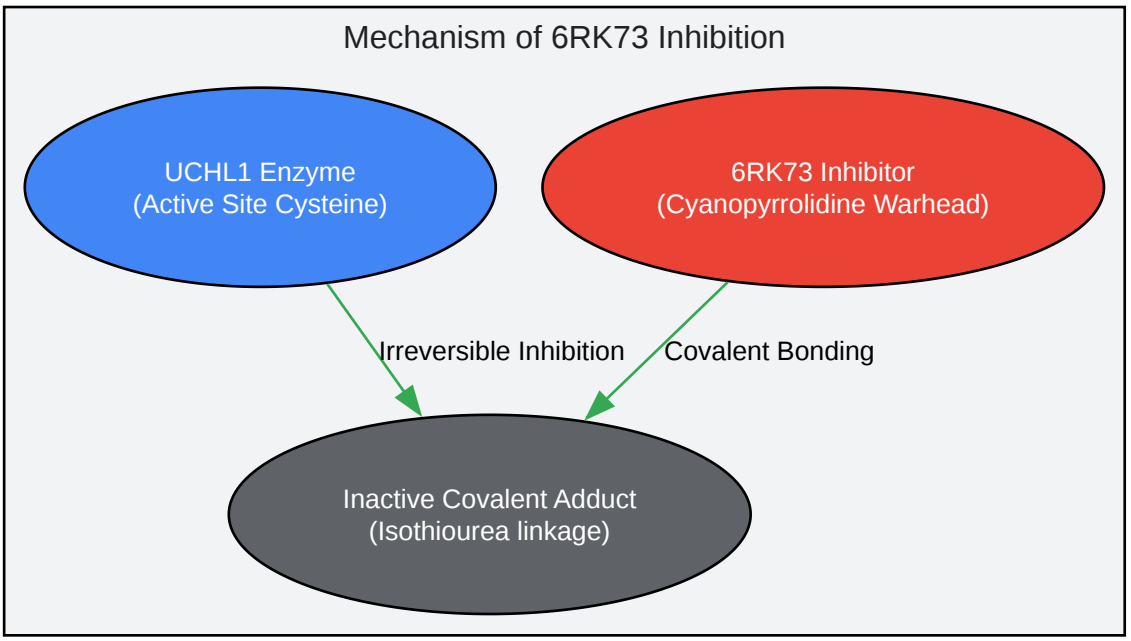
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This guide provides an in-depth overview of **6RK73**, a potent and specific small molecule inhibitor, as a tool for researchers, scientists, and drug development professionals investigating deubiquitinating enzyme (DUB) activity. **6RK73** is particularly valuable for studying Ubiquitin C-terminal Hydrolase L1 (UCHL1), a DUB implicated in various diseases, including cancer and neurodegenerative disorders.[1][2][3]

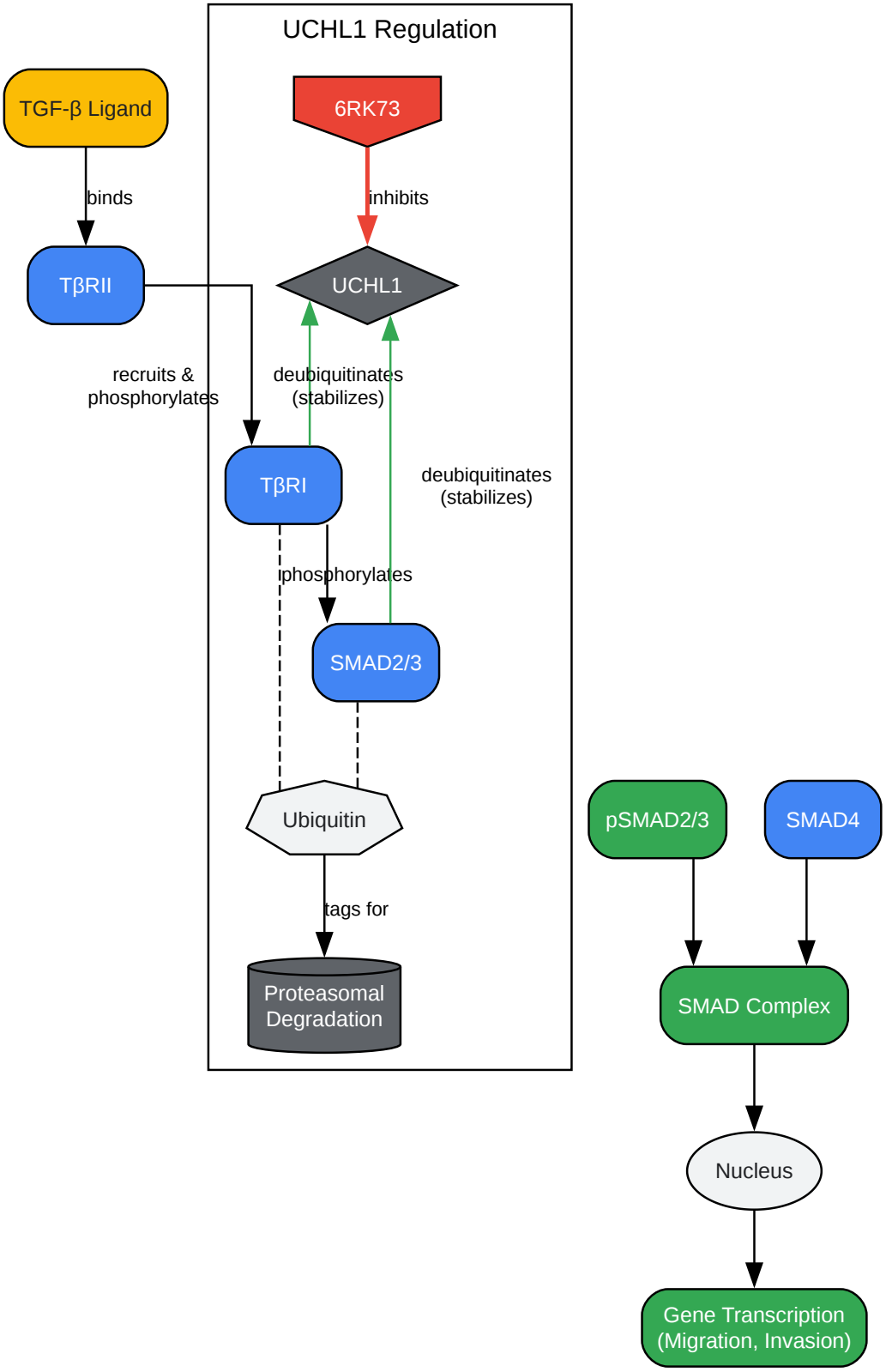
Mechanism of Action

6RK73 is a covalent and irreversible inhibitor that demonstrates high specificity for UCHL1.[4][5] Its mechanism centers on a cyanopyrrolidine moiety that acts as a "warhead."[1] This group forms a stable covalent isothiourea adduct with the active site cysteine residue of UCHL1.[1][6] This irreversible binding effectively and specifically inactivates the enzyme, providing a sustained inhibition of its deubiquitinating activity.[1][2] This specificity allows for precise investigation into the consequences of UCHL1 inhibition in both biochemical and cellular environments.[1]

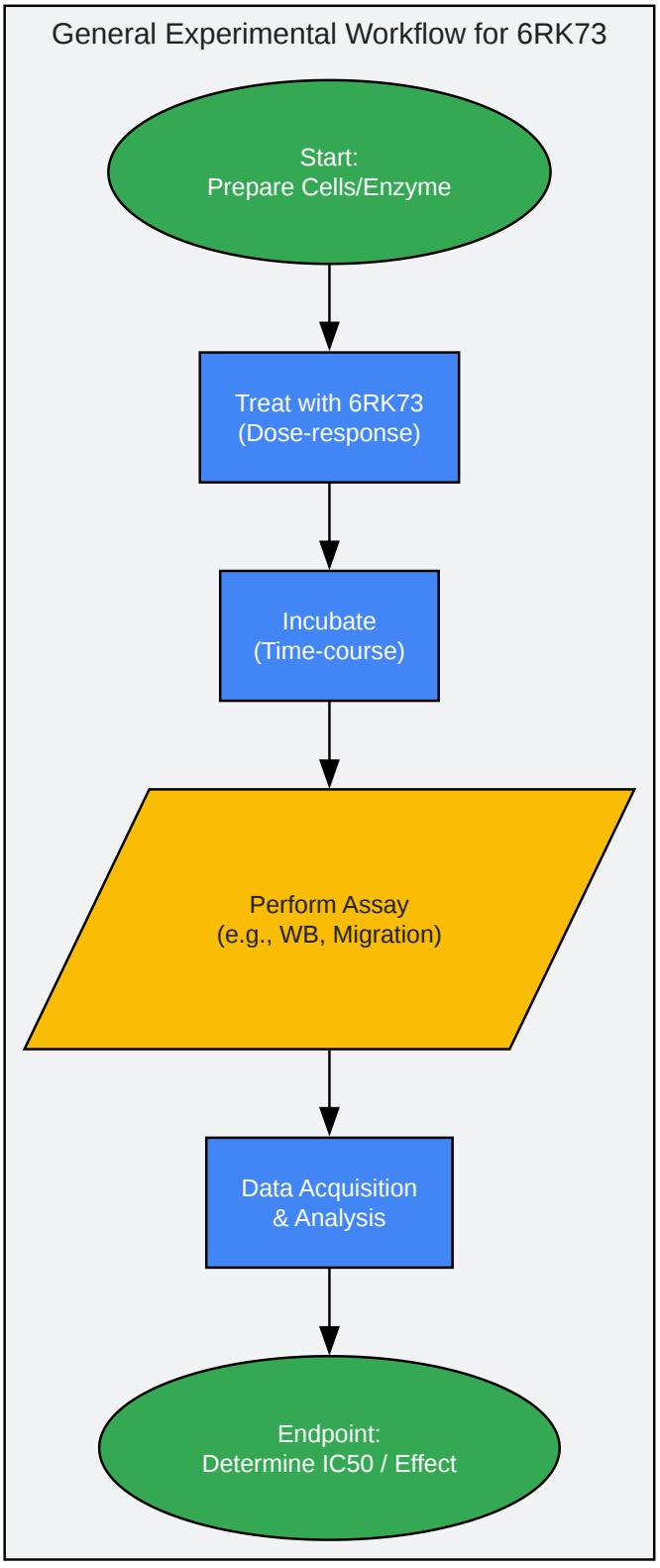
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- To cite this document: BenchChem. [6RK73: A Technical Guide for the Study of Deubiquitinating Enzyme Activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15584443/docs#6rk73-a-technical-guide-for-the-study-of-deubiquitinating-enzyme-activity]

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